

Application Notes and Protocols: DBCO-NHCO-PEG2-NHS Ester for Antibody Labeling

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Compound of Interest

Compound Name: DBCO-NHCO-PEG2-NHS ester

Cat. No.: B8103906

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Introduction

The **DBCO-NHCO-PEG2-NHS ester** is a heterobifunctional crosslinker that enables the covalent attachment of a dibenzocyclooctyne (DBCO) moiety to antibodies. This process is a crucial first step in a two-stage bioconjugation strategy utilizing strain-promoted alkyne-azide cycloaddition (SPAAC), a type of copper-free click chemistry.[1][2][3] The N-hydroxysuccinimide (NHS) ester end of the molecule reacts with primary amines, such as the lysine residues on the surface of an antibody, to form a stable amide bond. The DBCO group can then specifically and efficiently react with an azide-modified molecule of interest, such as a therapeutic payload, a fluorescent dye, or an oligonucleotide, in a biocompatible manner without the need for a cytotoxic copper catalyst.[3] The inclusion of a polyethylene glycol (PEG) spacer enhances the solubility and reduces potential steric hindrance of the conjugated molecule.[4][5]

This document provides a detailed protocol for the labeling of antibodies with **DBCO-NHCO-PEG2-NHS ester**, including pre-conjugation considerations, the labeling reaction, purification of the conjugate, and subsequent click chemistry applications.

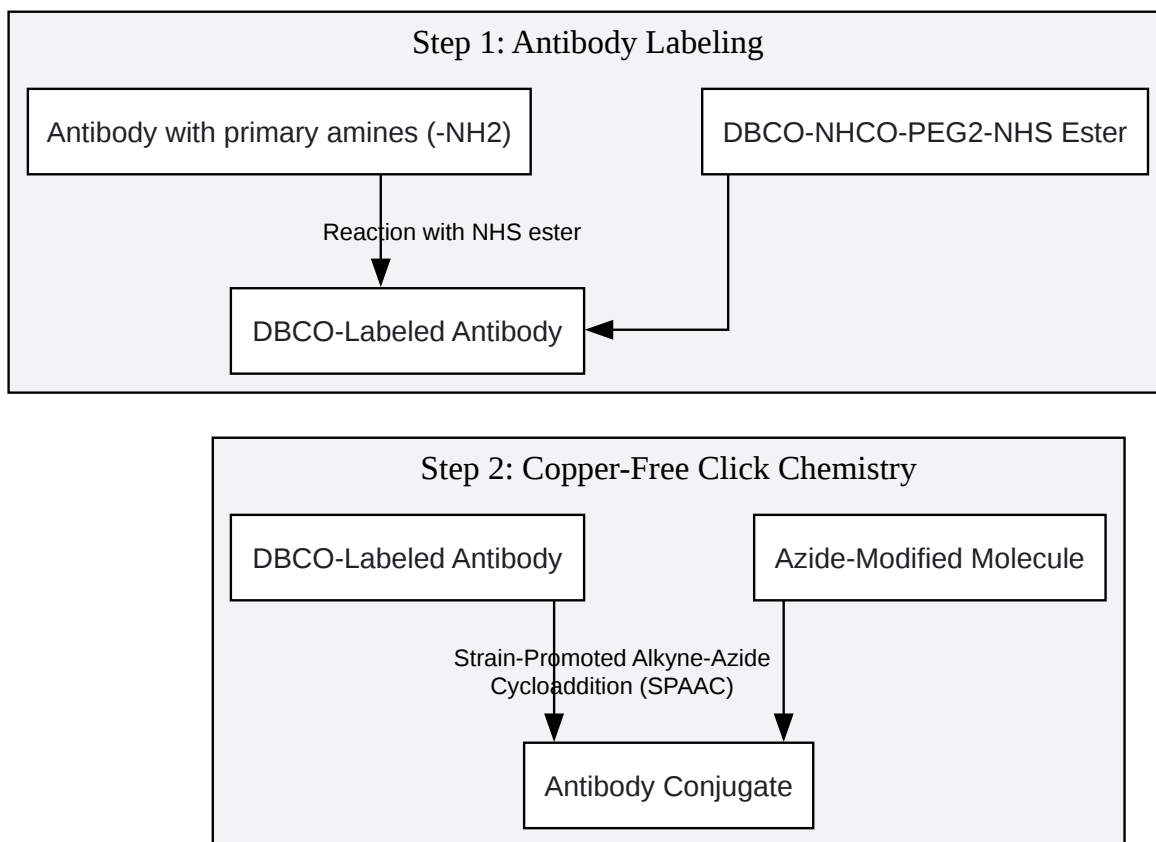
Key Applications

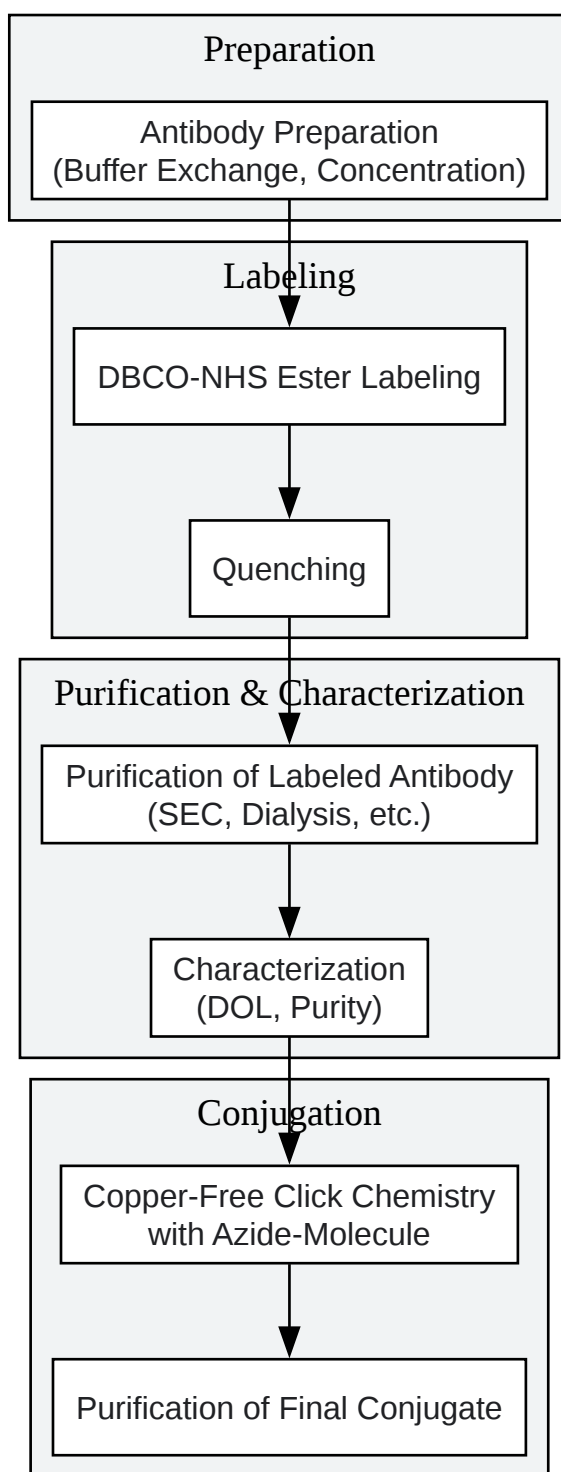
- Antibody-Drug Conjugate (ADC) Development: Site-specific or non-specific conjugation of cytotoxic payloads to antibodies for targeted cancer therapy.[6][7]

- Immunoassays: Development of sensitive diagnostic tools by conjugating antibodies to reporter molecules.
- Fluorescent Imaging: Labeling antibodies with fluorescent dyes for in vitro and in vivo imaging applications.
- Targeted Delivery: Attachment of antibodies to nanoparticles or liposomes for targeted drug delivery.[\[8\]](#)

Chemical Reaction Pathway

The following diagram illustrates the two-step process of antibody labeling and subsequent copper-free click chemistry reaction.






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